

Application Note: Mass Spectrometry Fragmentation Analysis of p-Cresol-(methyl-13C)

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Compound of Interest

Compound Name: *p*-Cresol-(methyl-13C)

CAS No.: 121474-53-1

Cat. No.: B039214

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Abstract

This application note provides a detailed guide to understanding and predicting the electron ionization (EI) mass spectrometry fragmentation pattern of **p-Cresol-(methyl-13C)**. As a stable isotope-labeled internal standard, **p-Cresol-(methyl-13C)** is critical for the accurate quantification of p-cresol in complex matrices, particularly in clinical and environmental research. A comprehensive understanding of its fragmentation behavior is essential for method development, data interpretation, and quality control in mass spectrometry-based assays. This document outlines the primary fragmentation pathways, predicts the resultant mass-to-charge ratios (m/z), and provides a detailed protocol for gas chromatography-mass spectrometry (GC-MS) analysis.

Introduction: The Significance of Isotopic Labeling in p-Cresol Analysis

p-Cresol (4-methylphenol) is a microbial metabolite of tyrosine and a significant biomarker for various physiological and pathological states, including uremic toxicity in chronic kidney disease[1]. Its accurate quantification is paramount for clinical diagnostics and research. Stable

isotope dilution analysis using mass spectrometry is the gold standard for such measurements, offering high precision and accuracy. **p-Cresol-(methyl-13C)** serves as an ideal internal standard because it co-elutes with the unlabeled analyte and exhibits nearly identical physicochemical properties, yet is distinguishable by its mass. The incorporation of a single ^{13}C atom in the methyl group provides a +1 Da mass shift, enabling clear differentiation from the native p-cresol.

Predicted Electron Ionization (EI) Fragmentation Pattern of p-Cresol-(methyl-13C)

Under standard 70 eV electron ionization, **p-Cresol-(methyl-13C)** is expected to undergo fragmentation pathways analogous to those of unlabeled p-cresol. The primary fragmentation events involve the loss of a hydrogen radical, the entire methyl group, and rearrangements leading to stable aromatic cations.

The molecular ion of **p-Cresol-(methyl-13C)** will be observed at m/z 109. This represents the intact molecule with one ^{13}C atom in the methyl group, having lost one electron. The molecular ion peak for p-cresol is typically strong due to the stability of the aromatic ring[2].

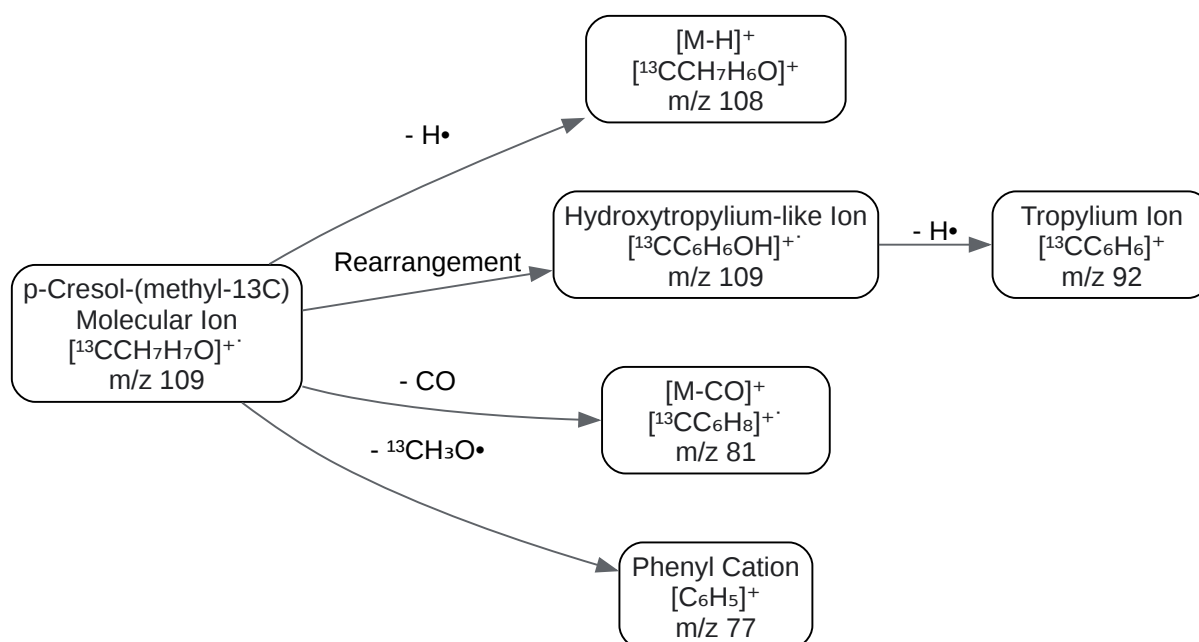
Key Fragmentation Pathways:

- **Loss of a Hydrogen Radical ($[\text{M}-\text{H}]^+$):** A prominent fragmentation pathway for phenols is the loss of a hydrogen atom, primarily from the hydroxyl group, to form a stable phenoxy-type cation. For **p-Cresol-(methyl-13C)**, this results in a fragment at m/z 108. The high intensity of the M-1 peak is a characteristic feature in the mass spectrum of p-cresol[3][4].
- **Benzylic Cleavage and Tropylium Ion Formation:** The most characteristic fragmentation for alkylphenols involves the cleavage of the C-C bond benzylic to the aromatic ring. In this case, the loss of the $^{13}\text{CH}_3$ radical is not a major pathway. Instead, a rearrangement occurs where a hydrogen atom is lost from the methyl group, followed by ring expansion to form the highly stable tropylium cation (C_7H_7^+) or a hydroxytropylium ion. For **p-Cresol-(methyl-13C)**, the loss of a hydrogen atom from the methyl group and subsequent rearrangement would lead to a fragment containing the ^{13}C atom within the seven-membered ring structure. However, the more dominant pathway is the cleavage of the C-H bond at the methyl group to initiate rearrangement. A significant peak is expected at m/z 92, corresponding to the ^{13}C -containing tropylium-like ion, $[\text{13CC}_6\text{H}_7]^+$. The formation of the tropylium ion is a well-

documented phenomenon in the mass spectrometry of toluene and related compounds, prized for its aromatic stability[5][6].

- Loss of Carbon Monoxide ($[M-CO]^+$): Phenolic compounds can undergo rearrangement and lose a neutral molecule of carbon monoxide (CO). For the molecular ion of **p-Cresol-(methyl-13C)** at m/z 109, the loss of CO would result in a fragment at m/z 81.
- Other Aromatic Fragments: Further fragmentation of the aromatic ring can lead to smaller charged species, such as the phenyl cation at m/z 77 and other fragments common to aromatic compounds.

The following diagram illustrates the predicted primary fragmentation pathways of **p-Cresol-(methyl-13C)**.



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Caption: Predicted EI fragmentation of **p-Cresol-(methyl-13C)**.

Summary of Predicted Fragment Ions

The table below summarizes the expected major ions in the EI mass spectrum of **p-Cresol-(methyl-13C)**.

m/z	Proposed Structure/Fragment	Comments
109	[13CC6H7OH] ^{•+}	Molecular Ion (M ^{•+})
108	[13CC6H6OH] ⁺	Loss of a hydrogen radical from the molecular ion.
92	[13CC7H7] ⁺	Tropylium-like cation formed via rearrangement.
81	[13CC6H8] ^{•+}	Loss of neutral carbon monoxide (CO) from the molecular ion.
77	[C6H5] ⁺	Phenyl cation resulting from the loss of the hydroxyl and labeled methyl group.

Experimental Protocol: GC-MS Analysis of p-Cresol-(methyl-13C)

This protocol provides a general framework for the analysis of **p-Cresol-(methyl-13C)** using a standard gas chromatograph coupled to a single quadrupole or ion trap mass spectrometer.

4.1. Sample Preparation

- **Standard Preparation:** Prepare a stock solution of **p-Cresol-(methyl-13C)** in a suitable solvent such as methanol or acetonitrile at a concentration of 1 mg/mL. Create a series of working standards by serial dilution to the desired concentration range (e.g., 1-100 µg/mL).
- **Sample Extraction (if necessary):** For complex matrices like serum or urine, a sample extraction step is required. A common method is protein precipitation followed by liquid-liquid

extraction or solid-phase extraction (SPE).

- Protein Precipitation: To 100 μL of serum, add 300 μL of ice-cold acetonitrile. Vortex for 1 minute and centrifuge at 10,000 x g for 10 minutes.
- Liquid-Liquid Extraction: To the supernatant, add 500 μL of ethyl acetate, vortex for 2 minutes, and centrifuge. Transfer the organic layer to a new tube and evaporate to dryness under a gentle stream of nitrogen.
- Solid-Phase Extraction: Condition an SPE cartridge (e.g., C18) with methanol and then water. Load the sample, wash with water, and elute with methanol or acetonitrile. Evaporate the eluate to dryness.
- Reconstitution: Reconstitute the dried extract in a suitable volume (e.g., 100 μL) of the initial mobile phase or a compatible solvent for GC injection.

4.2. GC-MS Instrumentation and Parameters

The following parameters are a starting point and may require optimization for specific instrumentation.

- Gas Chromatograph: Agilent 8890 GC System or equivalent.
- Mass Spectrometer: Agilent 5977B MSD or equivalent.
- GC Column: A non-polar or mid-polar column is recommended, such as an HP-5ms (30 m x 0.25 mm, 0.25 μm film thickness) or equivalent.
- Injection:
 - Injector Temperature: 250 $^{\circ}\text{C}$
 - Injection Volume: 1 μL
 - Injection Mode: Splitless
- Oven Temperature Program:

- Initial Temperature: 60 °C, hold for 2 minutes.
- Ramp: 10 °C/min to 280 °C.
- Final Hold: Hold at 280 °C for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
- Mass Spectrometer Parameters:
 - Ion Source: Electron Ionization (EI)
 - Ionization Energy: 70 eV
 - Source Temperature: 230 °C
 - Quadrupole Temperature: 150 °C
 - Acquisition Mode: Full Scan (m/z 40-200) for fragmentation pattern analysis. For quantitative analysis, Selected Ion Monitoring (SIM) would be employed, monitoring key ions for both p-cresol and its labeled internal standard.

4.3. Data Analysis

- Full Scan Analysis: In full scan mode, identify the peak corresponding to **p-Cresol-(methyl-13C)**. Examine the mass spectrum of this peak and compare the observed m/z values of the molecular ion and fragment ions with the predicted values in the table above.
- Library Matching: The mass spectrum of **p-Cresol-(methyl-13C)** will not be present in standard libraries like NIST. However, comparison with the library spectrum of unlabeled p-cresol will show the characteristic +1 Da shift for the molecular ion and fragments containing the labeled methyl group.

Conclusion

The predictable and distinct fragmentation pattern of **p-Cresol-(methyl-13C)** makes it an excellent internal standard for the quantitative analysis of p-cresol by mass spectrometry. The primary fragmentation pathways involve the formation of a stable molecular ion at m/z 109, a

prominent $[M-H]^+$ ion at m/z 108, and a characteristic tropylium-like ion at m/z 92. The provided GC-MS protocol offers a robust starting point for researchers and drug development professionals to develop and validate sensitive and accurate analytical methods for p-cresol.

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